

"Antimicrobial agent-38" for specific bacterial or fungal pathogen treatment

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Compound of Interest

Compound Name: Antimicrobial agent-38

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Application Notes and Protocols: Agentin-38

Product Name: Agentin-38 Catalog Number: AGT-38-1 Molecular Formula: $C_{45}H_{55}N_8O_{10}$
Molecular Weight: 884.0 g/mol Appearance: White to off-white lyophilized powder Storage:
Store at $-20^{\circ}C$. Protect from light and moisture.

Description

Agentin-38 is a novel, synthetic quinolone-peptide conjugate designed for broad-spectrum antimicrobial activity. Its unique structure facilitates a dual mechanism of action, targeting essential pathways in both bacteria and fungi. The quinolone moiety acts as a dual DNA gyrase and topoisomerase IV inhibitor, disrupting bacterial DNA replication and repair. The cationic peptide component selectively binds to ergosterol, a key component of fungal cell membranes, leading to membrane disruption and cell death. These application notes provide an overview of its antimicrobial activity and detailed protocols for its evaluation.

Antimicrobial Spectrum and Potency

Agentin-38 has demonstrated potent activity against a wide range of clinically relevant Gram-positive and Gram-negative bacteria, as well as pathogenic yeasts and molds. Its efficacy is highlighted by low Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal/Fungicidal Concentration (MBC/MFC) values.

Data Presentation

Quantitative data summarizing the in vitro activity of Agentin-38 are presented below.

Table 1: Minimum Inhibitory Concentration (MIC) of Agentin-38 against Various Pathogens

Pathogen Type	Organism	Strain	MIC (µg/mL)
Gram-positive Bacteria	Staphylococcus aureus	ATCC 29213	0.5
	Staphylococcus aureus (MRSA)	BAA-44	
	Enterococcus faecalis	ATCC 29212	
Gram-negative Bacteria	Escherichia coli	ATCC 25922	1
	Pseudomonas aeruginosa	ATCC 27853	
	Klebsiella pneumoniae	ATCC 700603	
Fungi (Yeast)	Candida albicans	ATCC 90028	0.25
	Cryptococcus neoformans	ATCC 208821	0.5
Fungi (Mold)	Aspergillus fumigatus	ATCC 204305	2

Table 2: Comparison of MIC and Minimum Bactericidal/Fungicidal Concentration (MBC/MFC)

Organism	MIC (µg/mL)	MBC/MFC (µg/mL)	Interpretation (MBC/MIC Ratio)
Staphylococcus aureus (MRSA)	1	2	Cidal (2)
Escherichia coli	1	4	Cidal (4)
Candida albicans	0.25	0.5	Cidal (2)
Aspergillus fumigatus	2	8	Tolerant (4)

Table 3: Time-Kill Kinetics of Agentin-38

Organism	Concentration	Time (h)	Log ₁₀ CFU/mL Reduction
S. aureus (MRSA)	4x MIC (4 µg/mL)	2	1.5
	4	3.2	
	8	> 4.0 (Bactericidal)	
C. albicans	4x MIC (1 µg/mL)	1	2.1
	2	3.5	
	4	> 3.8 (Fungicidal)	

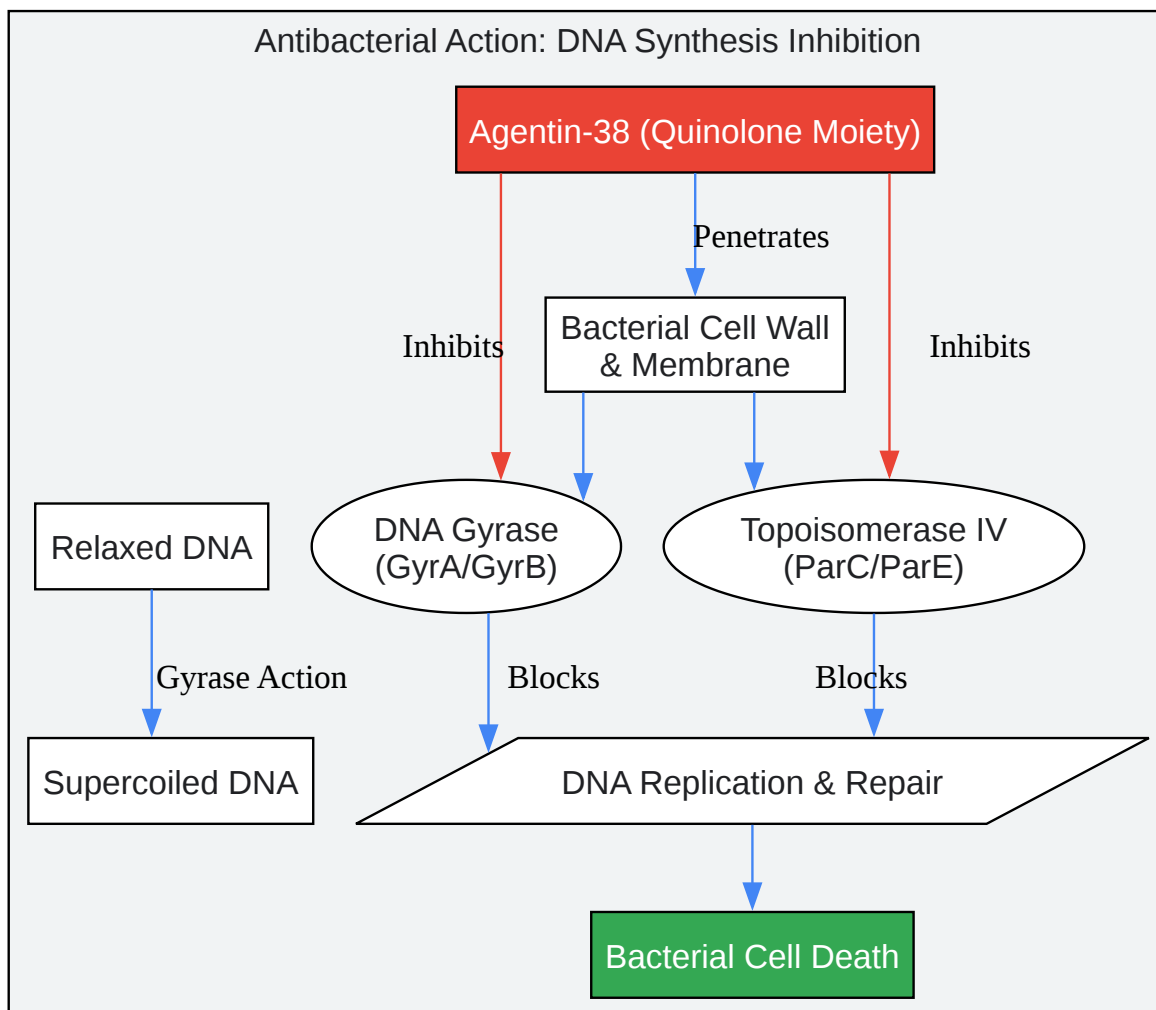
Table 4: In Vitro Cytotoxicity Profile

Cell Line	Description	Assay	IC ₅₀ (µg/mL)	Selectivity Index (SI)*
HEK293	Human Embryonic Kidney	MTT	> 128	> 128 (vs. MRSA)
HepG2	Human Hepatocellular Carcinoma	MTT	> 128	> 128 (vs. MRSA)

*Selectivity Index (SI) calculated as IC_{50} / MIC of the target pathogen (e.g., MRSA).

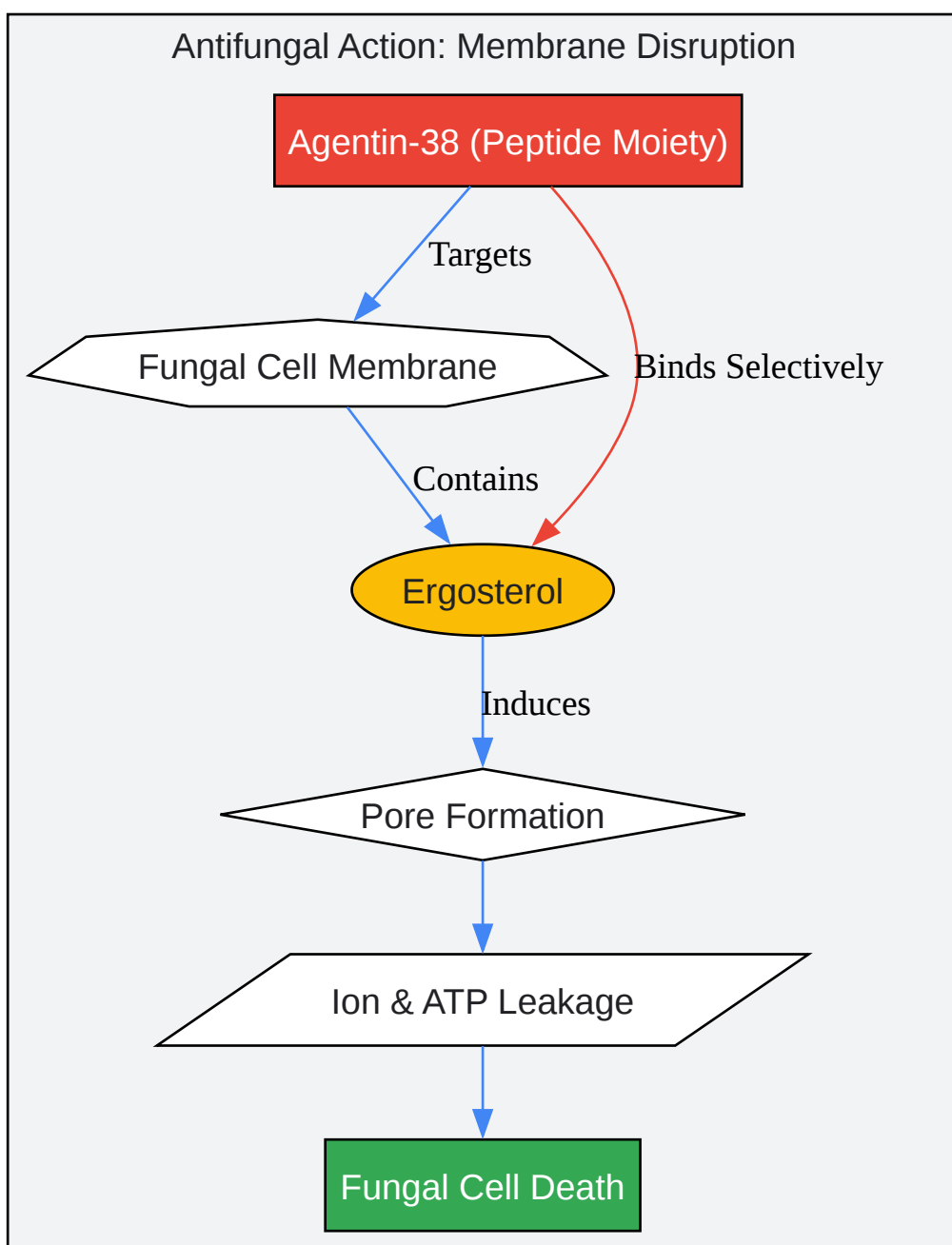
Mechanism of Action Visualizations

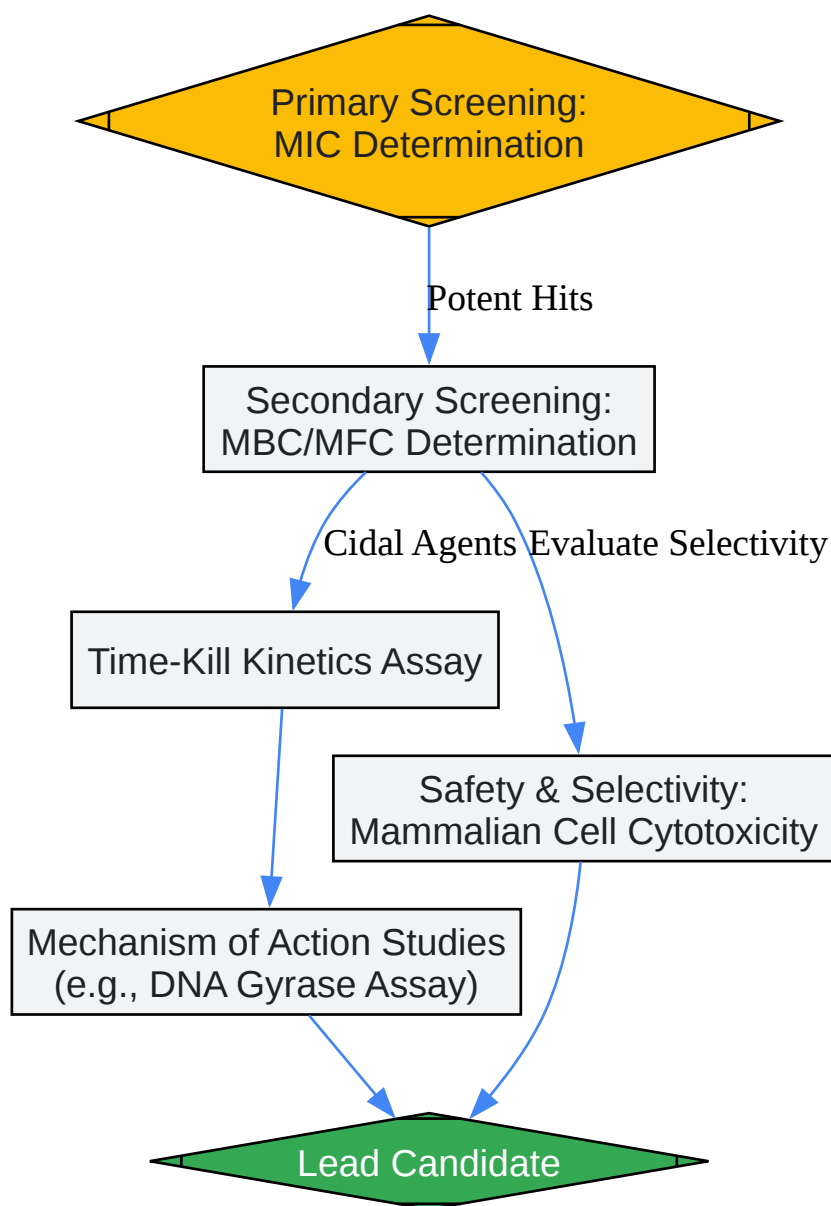
The dual mechanism of action of Agentin-38 is depicted in the following diagrams.



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Caption: Antibacterial mechanism of Agentin-38.





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